

2-Hydroxyethylhydrazine safety data sheet and handling

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Compound of Interest

Compound Name: **2-Hydroxyethylhydrazine**

Cat. No.: **B031387**

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An In-depth Technical Guide to the Safe Handling of **2-Hydroxyethylhydrazine**

This guide provides comprehensive safety and handling information for **2-Hydroxyethylhydrazine** (CAS No. 109-84-2), intended for researchers, scientists, and drug development professionals. The following sections detail the substance's hazards, physical and chemical properties, and procedural recommendations for safe use, storage, and emergency response.

Hazard Identification and Classification

2-Hydroxyethylhydrazine is classified as a hazardous substance.^[1] It is toxic if swallowed, in contact with skin, or inhaled.^{[2][3]} The substance causes serious eye irritation and skin irritation.^{[2][3][4]} Furthermore, there is limited evidence suggesting it may be a carcinogen and is suspected of causing genetic defects.^{[1][2]} Exposure may also cause respiratory irritation.^{[2][3]}

GHS Hazard Statements:

- H301: Toxic if swallowed.^[3]
- H311: Toxic in contact with skin.^[3]
- H331: Toxic if inhaled.^[3]
- H315: Causes skin irritation.^{[2][3]}

- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]
- H341: Suspected of causing genetic defects.[2]
- H351: Suspected of causing cancer.[2][3]

Quantitative Data Summary

The following tables summarize the key quantitative data for **2-Hydroxyethylhydrazine**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C₂H₈N₂O	[5]
Molecular Weight	76.10 g/mol	[5][6]
Appearance	Clear, colorless to pale yellow, slightly viscous, oily liquid	[1][5][6][7]
Melting Point	-70 °C (-94 °F)	[1][5][7]
Boiling Point	155-160 °C @ 32 mm Hg	[5][7]
Density	1.123 g/mL at 25 °C	[5][7]
Flash Point	165 °F (73.9 °C)	[5]
Vapor Pressure	0.015 mmHg at 25 °C	[5]
Refractive Index	n _{20/D} 1.493	[5][7]

| Water Solubility | Soluble |[5][6][7] |

Table 2: Toxicological Data

Endpoint	Value	Notes
Acute Toxicity	Toxic by inhalation, in contact with skin, and if swallowed.[1]	Animal experiments indicate that ingestion of less than 40 grams may be fatal or cause serious health damage.[1]

| Carcinogenicity | Limited evidence of a carcinogenic effect.[1][6] | Suspected of causing cancer (Category 2).[2][3] |

Table 3: Exposure Limits

Parameter	Value
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| Occupational Exposure Limits (OELs) | No data available.[1][2] |

Table 4: Fire and Explosion Hazard Data

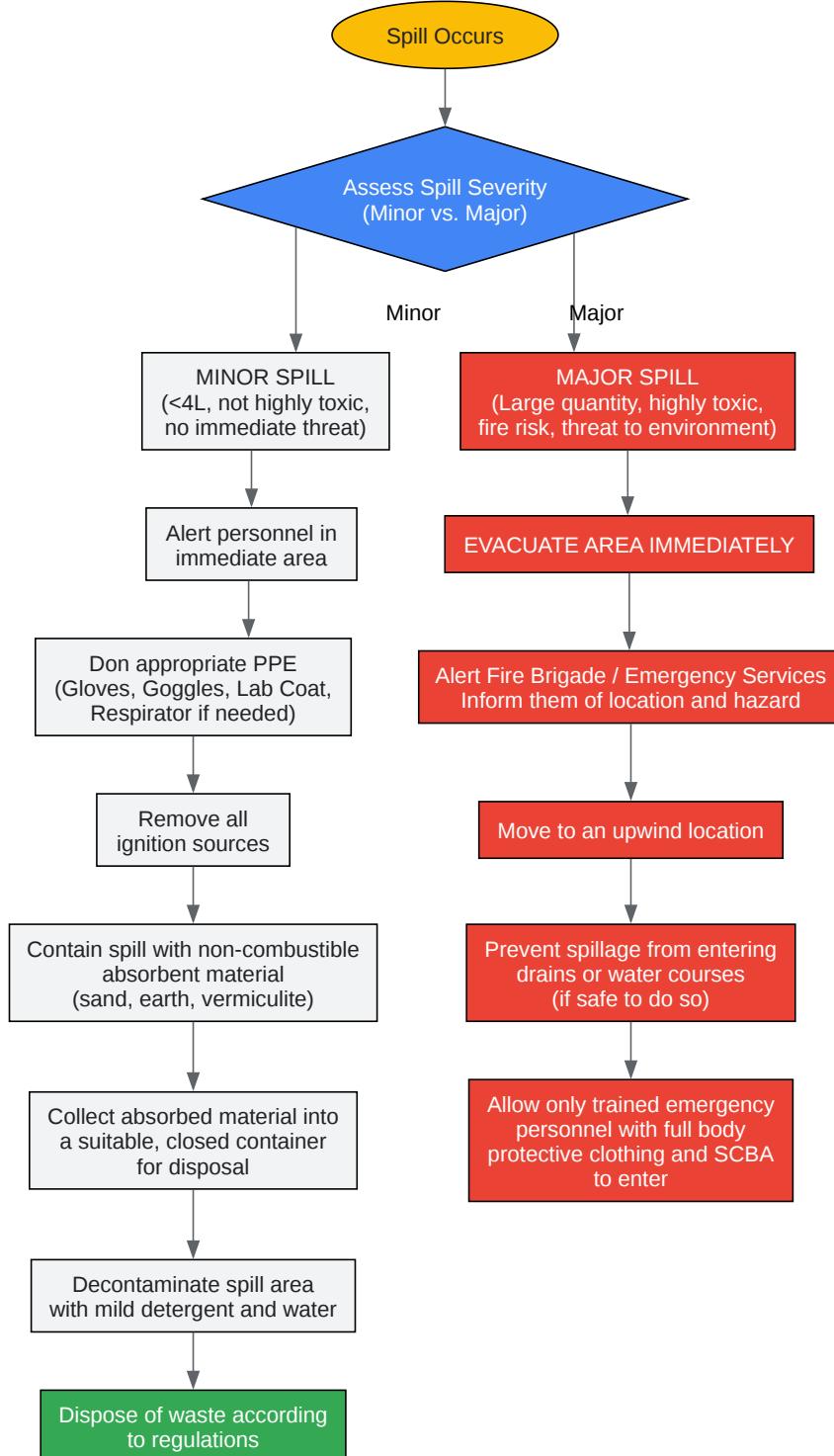
Property	Value	Notes
Flammability	Combustible. Slight fire hazard when exposed to heat or flame.[1]	Heating may cause violent rupture of containers.[1]
Upper Explosive Limit (%)	Not available	[1]
Lower Explosive Limit (%)	Not available	[1]
Suitable Extinguishing Media	Water spray or fog, foam, dry chemical powder, BCF (where permitted).[1]	-

| Hazardous Combustion Products | Carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x).[1] | May emit poisonous fumes upon combustion.[1] |

Experimental Protocols and Methodologies

Detailed experimental protocols for determining the toxicological and physical properties of **2-Hydroxyethylhydrazine** are not available in the referenced safety data sheets. Such studies are typically conducted under standardized guidelines (e.g., OECD Test Guidelines) but the specific reports are not publicly accessible.

However, a critical aspect of laboratory safety is a well-defined protocol for handling accidental releases. The following logical workflow outlines the recommended procedure for managing a chemical spill.

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Caption: Diagram 1: Logical workflow for responding to a minor or major spill of **2-Hydroxyethylhydrazine**.

Safe Handling and Storage

Handling Procedures:

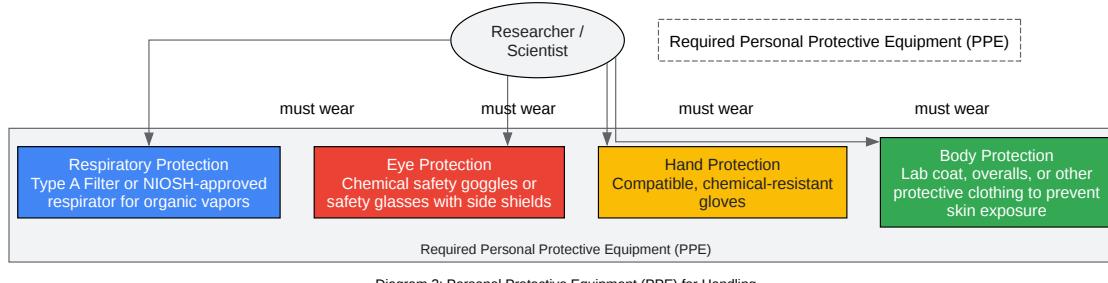
- Avoid all personal contact, including the inhalation of vapors, mists, or aerosols.[\[1\]](#)
- Use in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Wear appropriate protective clothing, gloves, and eye/face protection.[\[1\]](#)[\[2\]](#) Do not allow clothing wet with the material to remain in contact with the skin.[\[1\]](#)
- Keep away from open flames, hot surfaces, and other sources of ignition.[\[4\]](#)[\[9\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[9\]](#)
- Wash hands and skin thoroughly after handling.[\[2\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[9\]](#)[\[10\]](#)

Storage Conditions:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Keep away from incompatible materials such as oxidizing agents, acids, acid chlorides, and organic anhydrides.[\[1\]](#) **2-Hydroxyethylhydrazine** is a reducing agent and can react violently with oxidizers.[\[1\]](#)
- Store away from foodstuff containers.[\[1\]](#)
- For long-term storage, some suppliers recommend keeping it in a freezer under -20°C in an inert atmosphere.[\[5\]](#)

Exposure Controls and Personal Protection

Engineering controls, such as the use of a chemical fume hood or other forms of local exhaust ventilation, are essential to minimize exposure.[1][2] A safety shower and eyewash station should be readily available.[2]



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Caption: Diagram 2: Essential Personal Protective Equipment (PPE) for handling **2-Hydroxyethylhydrazine**.

Specific PPE Recommendations:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator with a Type A filter for organic vapors is recommended.[1][2]
- Eye Protection: Wear chemical safety goggles or safety glasses with side shields.[1][2]
- Hand Protection: Use compatible, chemical-resistant gloves to prevent skin exposure.[2]
- Body Protection: Wear a lab coat, overalls, or other protective clothing to prevent skin contact.[1][2]

First Aid Measures

In case of exposure, immediate action is critical. Always show the Safety Data Sheet to the attending medical professional.[4]

- Inhalation: Remove the individual from the contaminated area to fresh air.[2] If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention. [2]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and running water for at least 15 minutes.[2] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2][4] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious, wash out their mouth with water.[2] Call a physician or poison control center immediately.[4]

Incompatible Materials

2-Hydroxyethylhydrazine is a reducing agent and an organic base.[1] It can react violently or is incompatible with a wide range of substances, including:

- Oxidizing agents (e.g., nitrates, perchlorates, chlorine bleaches)[1]
- Strong acids, acid chlorides, and acid anhydrides[1]
- Organic anhydrides, acrylates, alcohols, aldehydes, and ketones[1]
- Epichlorohydrin, isocyanates, and vinyl acetate[1]

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